

3-Propylaniline: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 3-Propylaniline

Cat. No.: B1594038

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Disclaimer: This document is intended as an in-depth technical guide for trained professionals in research and development. The information provided is based on available data for **3-propylaniline** and related compounds. All handling of this chemical should be conducted by qualified individuals in a controlled laboratory setting with appropriate safety measures in place.

Introduction

3-Propylaniline is an aromatic amine that serves as a versatile building block in organic synthesis, with applications in the development of pharmaceuticals, agrochemicals, and specialty materials. As with all aniline derivatives, a thorough understanding of its potential hazards and the implementation of rigorous safety protocols are paramount to ensure the well-being of laboratory personnel. This guide provides a comprehensive overview of the known safety information, handling precautions, and relevant experimental methodologies for **3-propylaniline**.

Hazard Identification and Classification

3-Propylaniline is classified as a hazardous substance. Based on data from safety data sheets and information on analogous compounds, the primary hazards include:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.

- Skin Corrosion/Irritation: Causes skin irritation.
- Eye Damage/Irritation: Causes serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation.

Physicochemical and Toxicological Data

Quantitative toxicological data for **3-propylaniline** is not readily available in the public domain. Therefore, the following tables include data for **3-propylaniline**'s physicochemical properties and toxicological data for structurally related aniline compounds to provide an estimate of its potential toxicity. This information should be interpreted with caution.

Table 1: Physicochemical Properties of **3-Propylaniline**

Property	Value	Source
CAS Number	2524-81-4	[1]
Molecular Formula	C ₉ H ₁₃ N	[1]
Molecular Weight	135.21 g/mol	[1]
Appearance	Pale-yellow to Yellow-brown Liquid	
Boiling Point	78-80 °C @ 1 mmHg	
Flash Point	85 °C / 185 °F	[2]

Table 2: Acute Toxicity Data for Structurally Related Anilines

Compound	Route	Species	LD50/LC50	Source
N-Isopropylaniline	Oral	Rat	560 mg/kg	[3] [4]
	Dermal	Rabbit	3550 mg/kg	
	Inhalation	Rat	1100 mg/m ³ (4h)	
3-Chloroaniline	Oral	Rat	690 mg/kg	[5]
	Dermal	-	300 mg/kg	
	Inhalation	-	3 mg/L (4h)	
3-Ethylaniline	Oral	-	500 mg/kg	[6]
	Dermal	-	1100 mg/kg	
	Inhalation	-	11 mg/L (4h)	
Aniline Hydrochloride	Oral	Rat	840 mg/kg	[7]
	Oral	Mouse	841 mg/kg	

Experimental Protocols for Safety Assessment

A comprehensive safety assessment of a chemical like **3-propylaniline** involves a tiered approach, starting with in vitro assays to minimize animal testing. The following are detailed methodologies for key toxicological endpoints based on internationally recognized guidelines.

Acute Oral Toxicity - Acute Toxic Class Method (OECD 423)

This method is a stepwise procedure using a small number of animals to classify a substance for its acute oral toxicity.

- Principle: A single sex (typically female rats) is used in a stepwise procedure with 3 animals per step. The outcome of each step (mortality or survival) determines the next dose level

(higher or lower). The starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg).

- Procedure:
 - Select healthy, young adult rats of a single sex.
 - Fast the animals overnight prior to dosing.
 - Administer the selected starting dose of **3-propylaniline** to one group of 3 animals by oral gavage.
 - Observe the animals closely for the first few hours after dosing and then periodically for 14 days for signs of toxicity and mortality.
 - Record body weight changes.
 - The next step is determined by the number of animals that died or were moribund within a specified timeframe.
 - The procedure is stopped when a dose that causes mortality is identified or when no effects are seen at the highest dose.
- Endpoint: The test allows for the classification of the substance into one of several toxicity classes based on the observed mortality at different dose levels.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (OECD 439)

This in vitro method assesses the potential of a substance to cause skin irritation.

- Principle: The test chemical is applied topically to a three-dimensional reconstructed human epidermis (RhE) model. Skin irritation is identified by the resulting cell viability, which is measured using the MTT assay.
- Procedure:
 - Culture the RhE tissues to the appropriate stage of differentiation.

- Apply a small amount (e.g., 25 μ L for liquids or 25 mg for solids) of **3-propylaniline** to the surface of the tissue.
- Expose the tissue to the test chemical for a defined period (e.g., 15-60 minutes).
- After exposure, thoroughly rinse the tissue to remove the chemical.
- Incubate the tissue in fresh medium for a post-exposure period (e.g., 42 hours).
- Assess cell viability by incubating the tissue with MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide). Viable cells will reduce the MTT into a blue formazan salt.
- Extract the formazan and measure its absorbance spectrophotometrically.
- Endpoint: A substance is classified as a skin irritant if the mean tissue viability is reduced below a defined threshold (typically $\leq 50\%$) compared to the negative control.

In Vitro Eye Irritation: Reconstructed Human Cornea-like Epithelium (RhCE) Test Method (OECD 492)

This in vitro test is used to identify chemicals that can cause serious eye damage.

- Principle: Similar to the skin irritation test, this method uses a three-dimensional reconstructed human cornea-like epithelium (RhCE) model. The potential for eye irritation is determined by the reduction in cell viability after exposure to the test chemical.
- Procedure:
 - Culture the RhCE tissues.
 - Apply the test substance to the apical surface of the tissue.
 - Expose the tissue for a specified duration.
 - Rinse the tissue to remove the test substance.
 - Incubate for a post-exposure period.

- Determine cell viability using the MTT assay.
- Endpoint: The substance is classified based on the reduction in tissue viability compared to the negative control.

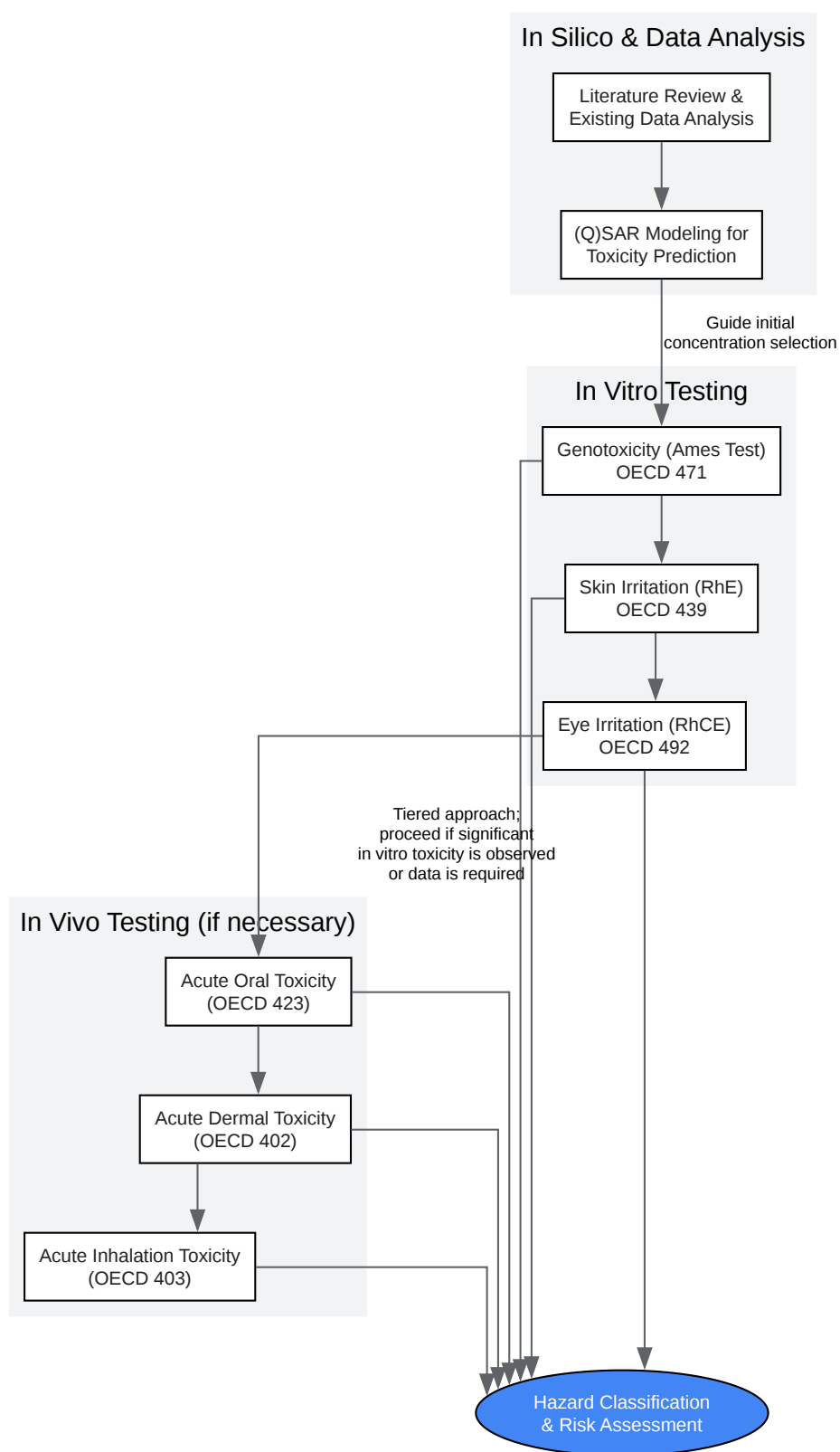
Bacterial Reverse Mutation Test (Ames Test - OECD 471)

The Ames test is a widely used method to assess the mutagenic potential of a chemical.

- Principle: The test uses several strains of *Salmonella typhimurium* and *Escherichia coli* that are auxotrophic for an amino acid (histidine or tryptophan, respectively) due to mutations in the genes for its synthesis. The test chemical is assessed for its ability to cause a reverse mutation (reversion) to a prototrophic state, allowing the bacteria to grow on a medium lacking the specific amino acid.
- Procedure:
 - Prepare cultures of the tester strains.
 - The test can be performed with and without a metabolic activation system (S9 mix from rat liver) to detect mutagens that require metabolic activation.
 - In the plate incorporation method, the tester strain, the test substance at various concentrations, and (if used) the S9 mix are combined in molten top agar and poured onto a minimal glucose agar plate.
 - Incubate the plates for 48-72 hours at 37°C.
 - Count the number of revertant colonies.
- Endpoint: A substance is considered mutagenic if it produces a concentration-related increase in the number of revertant colonies over the background (negative control) level.

Visualizations

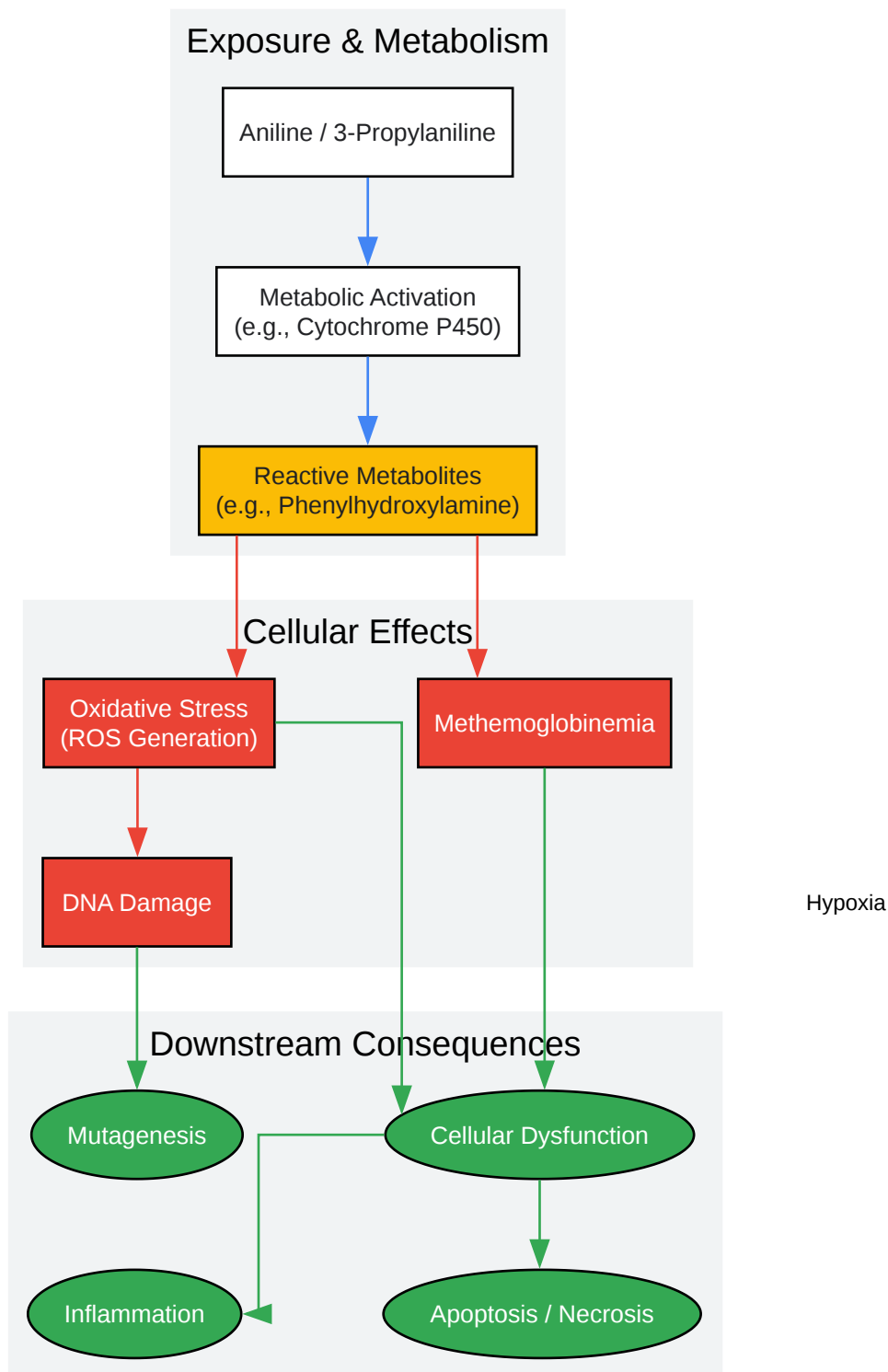
Experimental Workflow for Safety Assessment



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Caption: A tiered experimental workflow for the safety assessment of a chemical.

Generalized Signaling Pathway for Aniline-Induced Toxicity



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Caption: Generalized signaling pathway for aniline-induced cellular toxicity.

Safety and Handling Precautions

Engineering Controls

- Work with **3-propylaniline** should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[8]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[3]
- Skin Protection:
 - Wear a lab coat or other protective clothing.
 - Use chemically resistant gloves (e.g., nitrile, neoprene). Inspect gloves for any signs of degradation before use.[8]
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, use a NIOSH-approved respirator with an organic vapor cartridge.

Handling and Storage

- Avoid contact with skin, eyes, and clothing.[8]
- Do not breathe vapors or mists.[8]
- Wash hands thoroughly after handling.
- Keep containers tightly closed and store in a cool, dry, and well-ventilated area.[8]
- Protect from direct sunlight as the substance may be light-sensitive.[8]
- Keep away from incompatible materials such as strong oxidizing agents and acids.

First Aid Measures

- **Inhalation:** Remove the individual to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[8\]](#)
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention.[\[8\]](#)
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[8\]](#)
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[2\]](#)

Fire-Fighting and Accidental Release Measures

Fire-Fighting

- **Suitable Extinguishing Media:** Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[\[2\]](#)
- **Specific Hazards:** Combustible material. Containers may explode when heated. Hazardous combustion products include nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[\[2\]](#)
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[2\]](#)

Accidental Release

- **Personal Precautions:** Remove all sources of ignition. Evacuate personnel to a safe area. Wear appropriate personal protective equipment.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.

- Methods for Containment and Cleaning Up: Absorb the spill with an inert material (e.g., sand, silica gel, or universal binder) and place it in a suitable, closed container for disposal.[2]

Disposal Considerations

- Dispose of this material and its container as hazardous waste.
- Disposal must be in accordance with all applicable federal, state, and local regulations. Do not dispose of it into the environment.

This technical guide provides a framework for the safe handling and assessment of **3-propylaniline**. It is crucial for all personnel to be thoroughly trained on these procedures and to have access to the most current safety data sheets before working with this chemical.

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